

Co-sputtering scandium with other metals for alloy development

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Compound of Interest

Compound Name: Scandium (Sc) Sputtering Targets

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High-Precision Co-Sputtering of Scandium Alloys From Combinatorial Screening to Device-Grade ScAlN

Part 1: Executive Summary & Core Physics

Scandium (Sc) has transitioned from a niche element to a critical material in next-generation RF filters (5G/6G) and aerospace alloys. When doped into Aluminum Nitride (AlN), Scandium increases the piezoelectric coefficient (

) by up to 500% (Akiyama et al.), enabling wide-bandgap Bulk Acoustic Wave (BAW) resonators.

However, Scandium is notoriously difficult to sputter due to three physical constraints:

- **High Oxygen Affinity:** Sc acts as a "getter," oxidizing instantly upon exposure to residual water vapor or air, degrading film quality.

- **Low Sputter Yield:** Compared to Aluminum, Scandium has a lower sputter yield, requiring careful power balancing in co-sputtering systems.
- **Target Poisoning:** In reactive processes (ScAlN), Sc targets form insulating nitride layers ("poisoning") rapidly, leading to hysteresis and arcing.

This guide details the protocols for Combinatorial Co-sputtering (to rapidly screen alloy compositions) and Reactive Co-sputtering (for high-quality device fabrication).

Part 2: Equipment Configuration

To achieve reproducible Sc-alloy films, the deposition chamber must meet specific geometric and vacuum standards.

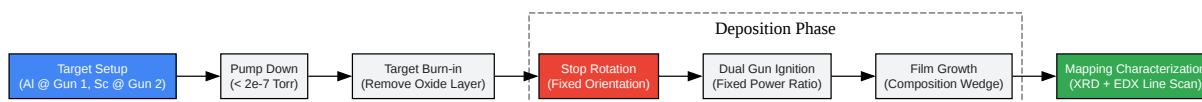
Component	Specification	Rationale
Base Pressure	Torr	Essential to prevent Sc oxidation during the "flight" phase.
Target Geometry	Confocal (Angled)	Allows simultaneous focusing of Gun A (Al) and Gun B (Sc) onto a single focal point.
Power Supply (Sc)	Pulsed DC (100–350 kHz)	Sc forms insulating islands (,) on the target. Pulsed DC prevents charge buildup and arcing.
Power Supply (Al)	DC or Pulsed DC	Al is more conductive but Pulsed DC improves stability in reactive environments.
Substrate Heater	Up to	High temperature is required to mobilize adatoms for c-axis orientation in ScAlN.
Load Lock	Mandatory	Prevents chamber exposure to atmosphere; Sc targets will oxidize in minutes if vented.

Part 3: Protocol A — Combinatorial Screening (The "Wedge" Method)

Objective: Rapidly identify the solubility limit and optimal piezoelectric ratio of Sc in Al (or other hosts) without manufacturing multiple alloy targets.

Principle: By stopping substrate rotation and using a confocal setup, a composition gradient is created across the wafer. One side is Al-rich; the other is Sc-rich.[1]

Workflow Diagram: Combinatorial Logic



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Figure 1: Workflow for creating a combinatorial composition gradient to screen alloy properties.

Step-by-Step Protocol

- Substrate Prep: Use 100mm Si (100) wafers. Clean with HF dip to remove native oxide if epitaxial growth is desired.
- Geometric Alignment:
 - Gun 1 (Al): Positioned at 45° azimuth.
 - Gun 2 (Sc): Positioned at 225° azimuth (opposite).
- Power Calculation:
 - Set Al Power to achieve $\sim 3 \text{ \AA/s}$ (e.g., 500W DC).
 - Set Sc Power to achieve $\sim 1 \text{ \AA/s}$ (e.g., 200W Pulsed DC).
 - Note: This creates a center point of $\sim 25\%$ Sc. The edges will vary from $\sim 10\%$ to $\sim 40\%$.
- Deposition:
 - Lock the substrate rotation.
 - Inject Argon (5-10 sccm) to maintain 2-3 mTorr.
 - Open shutters simultaneously. Deposit for 10 minutes.

- Characterization (The Critical Step):
 - Perform an EDX Line Scan across the wafer diameter (from Gun 1 side to Gun 2 side).
 - Correlate position (mm) with Composition (at%).
 - Perform XRD Rocking Curves at 5mm intervals.
 - Result: You will find the exact composition where the crystal quality (FWHM) degrades, indicating the solubility limit (phase separation).

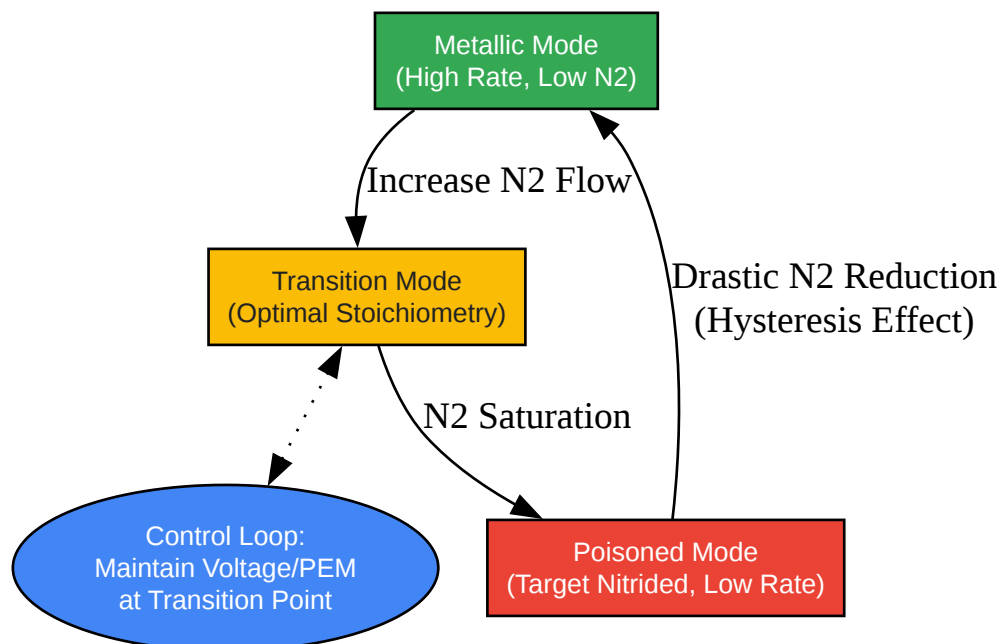
Part 4: Protocol B — Reactive Co-sputtering of Device-Grade ScAlN

Objective: Deposit a uniform, highly c-axis oriented

film for RF filter applications.

Challenge: The "Hysteresis Loop." As Nitrogen flow increases, the Sc target poisons, causing the deposition rate to plummet. You must operate in the "Transition Mode" using voltage feedback or Plasma Emission Monitoring (PEM).

Reactive Sputtering Hysteresis Logic



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Figure 2: The reactive sputtering hysteresis loop. Operating in the yellow "Transition Mode" is required for stoichiometric ScAlN with acceptable deposition rates.

Step-by-Step Protocol

- Seed Layer (Optional but Recommended):
 - Deposit 20nm of pure AlN first. This provides a template for the ScAlN to grow c-axis oriented (0002).
- Target Conditioning (Pre-Sputter):
 - Sputter Sc target in pure Argon (Metallic Mode) for 5 mins @ 200W to remove surface oxides.
 - Critical: Do not introduce Nitrogen yet.
- Transition to Reactive Mode:
 - Introduce

[2][3] Typical ratio: 40%

/ 60%

.
 - Monitor the Cathode Voltage.
 - Observation: As

enters, Al voltage will shift slightly. Sc voltage will drop significantly as it nitrides.
- Deposition Parameters (Example for

):

Parameter	Setting	Notes
Substrate Temp		Essential for adatom mobility.
Pressure	1.5 - 2.0 mTorr	Low pressure improves c-axis alignment (less scattering).
Al Power	800W Pulsed DC	50 kHz, 2μs reverse time.
Sc Power	~350W Pulsed DC	Adjust this to tune Sc %. Use 100+ kHz to stop arcing.
Bias	RF Bias (-50V)	Increases film density; too high destroys texture.

- Post-Deposition:
 - Cool down in vacuum (do not vent hot). ScAlN is stable, but thermal shock can cause delamination.

Part 5: Troubleshooting & Quality Control

1. "Spitting" (Nodules on Film)

- Cause: Micro-arcing on the Sc target due to oxide/nitride buildup.
- Fix: Increase the pulse frequency of the Sc power supply (up to 350 kHz). Check the "dark space" shield on the magnetron for debris.

2. High Oxygen Content in Film^[4]

- Cause: Sc acted as a getter for chamber leaks.
- Fix: Perform a rate-of-rise test. If leak rate > 1 mTorr/min, the chamber is not tight enough for Sc work. Bake out the chamber walls.

3. Poor Piezoelectric Response (Low

)

- Cause: Misoriented grains (Rock-salt phase mixing).

- Fix: Check XRD. The (0002) peak should be strong. If (10-10) or (10-11) peaks appear, reduce pressure or increase substrate temperature.

Part 6: References

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